

Centpropazine: A Technical Whitepaper

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Compound of Interest

Compound Name: Centpropazine

CAS No.: 34675-77-9

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Introduction

Centpropazine is an experimental antidepressant drug candidate that underwent clinical investigation in India for the treatment of major depressive disorder.[1] While it demonstrated clinical effects comparable to imipramine in preclinical models, its development was ultimately discontinued before reaching the market.[1] This document provides a comprehensive technical overview of **centpropazine**, summarizing its chemical identity, available pharmacological data, and insights into its mechanism of action based on published preclinical and clinical research.

Chemical Identity

IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for **centpropazine** is:

1-[4-[2-hydroxy-3-(4-phenylpiperazin-1-yl)propoxy]phenyl]propan-1-one[2][3]

Synonyms and Identifiers

Centropazine is also known by several other names and identifiers, which are crucial for cross-referencing in research and databases.

Identifier Type	Identifier
Synonym	Centropazine[2]
Synonym	1-{4-[2-hydroxy-3-(4-phenylpiperazin-1-yl)propoxy]phenyl}propan-1-one
Synonym	4'-(2-Hydroxy-3-(4-phenylpiperazin-1-yl)propoxy)propiophenone
Synonym	Centropazine
CAS Number	91315-34-3
PubChem CID	118176
UNII	R5YPG9LA47

Preclinical Pharmacology

In-Vitro Studies on Noradrenergic Receptors

An in-vitro study investigated the effects of **centropazine** on noradrenergic receptors in rat cerebral cortical slices. The key findings are summarized below.

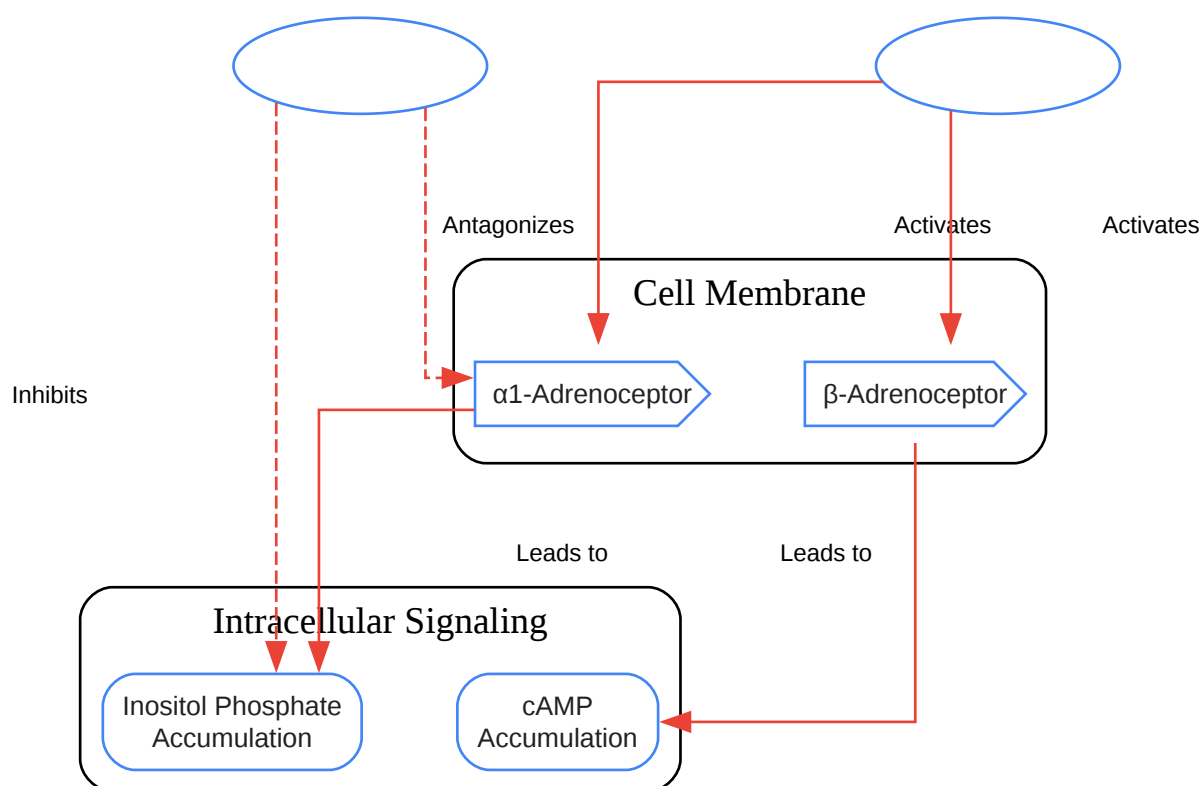
Parameter	Observation
Inositol Phosphate Accumulation	Inhibited by centropazine.
Cyclic AMP (cAMP) Accumulation	Not affected by centropazine.
α 1-Adrenoceptor Binding ([3H]prazosin)	Moderately antagonized by centropazine.
β -Adrenoceptor Binding ([3H]CGP 12177)	Not affected by centropazine.

Experimental Protocol:

Detailed experimental protocols for this study are not publicly available in the retrieved search results. The study was conducted on cerebral cortical slices from rats. The effects of **centpropazine** were assessed by measuring the accumulation of the second messengers, inositol phosphate and cyclic AMP, stimulated by noradrenaline. Additionally, radioligand binding assays were performed using [3H]prazosin and [3H]CGP 12177 to determine the affinity of **centpropazine** for α 1- and β -adrenoceptors, respectively.

Inferred Mechanism of Action

The precise mechanism of action of **centpropazine** remains unknown. However, the preclinical data suggests a potential interaction with the α 1-adrenergic signaling pathway. The inhibition of inositol phosphate accumulation, a downstream effect of α 1-adrenoceptor activation, coupled with the moderate antagonism of [3H]prazosin binding, points towards a possible role as an antagonist or partial agonist at these receptors. Its lack of effect on cAMP accumulation and β -adrenoceptor binding suggests selectivity for the α 1-adrenergic system over the β -adrenergic system.



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Figure 1: Inferred Molecular Interactions of **Centpropazine**.

Clinical Trials

Centpropazine progressed to Phase 3 clinical trials before its development was halted. The following sections summarize the available data from two key clinical studies.

Efficacy Study in Patients with Endogenous Depression

An open-label trial evaluated the efficacy of **centpropazine** in patients diagnosed with endogenous depression.

Parameter	Value
Number of Patients	42
Treatment Duration	4 weeks
Dosage Range	40 - 120 mg/day
Primary Outcome Measure	Hamilton Depression Rating Scale (HDRS) Score
Responders	34 out of 42 patients showed a significant lowering of HDRS score.
Onset of Antidepressant Effect	- Within 1 week: 9 patients- Within 2 weeks: 28 patients- By 3 weeks: All 34 responding patients
Reported Side Effects	Giddiness, headache, dryness of mouth, and weakness in 11 patients.

Experimental Protocol:

A detailed protocol for this open-label trial is not available in the public domain. The study enrolled 42 patients with endogenous depression who were treated with **centpropazine** at a daily dose ranging from 40 to 120 mg for four weeks. The primary efficacy endpoint was the change in the Hamilton Depression Rating Scale (HDRS) score.

Pharmacological Study in Healthy Male Volunteers

A double-blind, placebo-controlled, non-crossover study was conducted to assess the safety and tolerability of **centpropazine** in healthy male volunteers.

Single-Dose Phase:

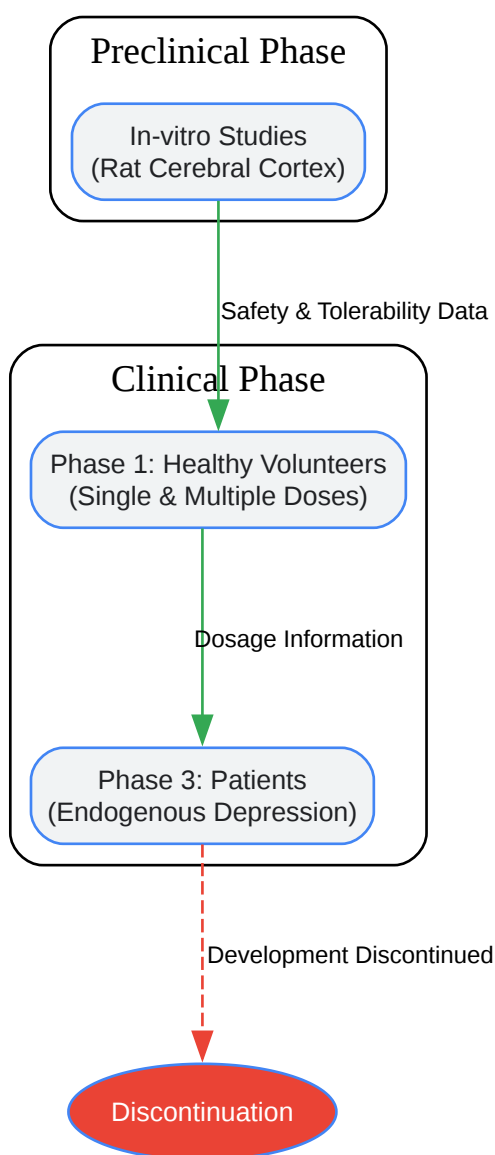
Parameter	Value
Number of Volunteers	4-5 per group
Dosage Range	10 - 160 mg (single oral dose)
Side Effects (at ≥ 120 mg)	Drowsiness, heaviness, weakness, and/or headache.
Laboratory, ECG, and Vital Signs	No adverse effects noted.

Multiple-Dose Phase:

Parameter	Value
Number of Volunteers	Not specified
Dosage	40 or 80 mg/day
Treatment Duration	4 weeks
Side Effects (at 80 mg)	Mild restlessness and insomnia in some subjects.
Laboratory, ECG, and Vital Signs	No adverse effects noted.

Experimental Protocol:

Specific, detailed experimental protocols for this study are not publicly available. In the single-dose phase, groups of 4-5 healthy male volunteers received a single oral dose of **centpropazine** (ranging from 10 to 160 mg) or a placebo in a double-blind manner. In the multiple-dose phase, volunteers received either 40 or 80 mg of **centpropazine** daily for four weeks. Safety and tolerability were assessed through monitoring of vital signs, electrocardiograms (ECG), and various laboratory tests.



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Figure 2: **Centropazine** Clinical Trial Workflow.

Synthesis

While a detailed, step-by-step synthesis protocol for **centropazine** was not found in the available literature, the IUPAC name, 1-[4-[2-hydroxy-3-(4-phenylpiperazin-1-yl)propoxy]phenyl]propan-1-one, suggests a plausible synthetic route involving the reaction of a suitably protected 4-hydroxypiperazine derivative with an epoxide-containing phenylpiperazine intermediate. Further research into synthetic organic chemistry literature would be required to establish a definitive and validated protocol.

Conclusion

Centpropazine is a phenylpiperazine derivative that showed initial promise as an antidepressant. Preclinical studies suggest a mechanism of action that may involve the modulation of $\alpha 1$ -adrenergic receptors. Clinical trials in both healthy volunteers and patients with depression provided preliminary evidence of its safety and efficacy within a specific dose range. However, the discontinuation of its development means that a complete understanding of its pharmacological profile and therapeutic potential remains elusive. This whitepaper has summarized the currently available technical information on **centpropazine** to serve as a resource for researchers in the field of psychopharmacology and drug development. Further investigation into its unique pharmacological properties could potentially inform the development of new antidepressant agents.

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References

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- [2. academic.oup.com \[academic.oup.com\]](#)
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